

Technical Guide: 4-(2-Chloroethyl)-1-methyl-1H-pyrazole in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-(2-chloroethyl)-1-methyl-1H-pyrazole

CAS No.: 1093881-63-0

Cat. No.: B1443334

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Executive Summary & Strategic Utility

4-(2-chloroethyl)-1-methyl-1H-pyrazole is a specialized electrophilic building block used to introduce the 1-methyl-1H-pyrazol-4-yl-ethyl motif into drug candidates. In modern drug design, this moiety serves as a critical bioisostere for phenethyl and pyridylethyl groups.

Why use this scaffold?

- **Physicochemical Optimization:** Unlike a lipophilic phenyl ring, the pyrazole ring reduces logP (lipophilicity) and increases aqueous solubility while maintaining aromatic π -stacking interactions.
- **Metabolic Stability:** The 1-methylpyrazole system is generally more resistant to oxidative metabolism (CYP450) than electron-rich phenyl rings prone to hydroxylation.
- **Hydrogen Bonding:** The pyrazole nitrogen (N2) acts as a weak hydrogen bond acceptor, offering unique binding vectors in kinase and GPCR pockets.

This guide provides validated protocols for synthesizing this reagent and deploying it in coupling reactions to generate bioactive libraries.

Chemical Identity & Properties

Property	Data
Chemical Name	4-(2-chloroethyl)-1-methyl-1H-pyrazole
CAS Number	1093881-63-0
Molecular Formula	
Molecular Weight	144.60 g/mol
Physical State	Colorless to pale yellow oil or low-melting solid
Reactivity Class	Primary Alkyl Chloride (Electrophile)
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)

Synthesis of the Reagent (Protocol A)

While commercially available, in-house synthesis is often required to ensure freshness, as the chloroethyl group can degrade or hydrolyze over time. The following protocol converts the precursor alcohol to the chloride.

Reaction Scheme

(Where R = 1-methyl-1H-pyrazol-4-yl)

Materials

- Precursor: 2-(1-methyl-1H-pyrazol-4-yl)ethanol (CAS: 176661-75-9).
- Reagent: Thionyl Chloride () - 1.5 equivalents.
- Solvent: Dichloromethane (DCM), anhydrous.
- Quench: Saturated

solution.

Step-by-Step Methodology

- **Setup:** Charge a flame-dried round-bottom flask with 2-(1-methyl-1H-pyrazol-4-yl)ethanol (10.0 g, 79.3 mmol) and anhydrous DCM (100 mL). Cool the solution to 0°C using an ice bath.
- **Addition:** Add Thionyl Chloride (, 8.6 mL, 119 mmol) dropwise over 20 minutes via an addition funnel. Caution: Gas evolution (, HCl).
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 3–4 hours. Monitor by TLC (5% MeOH in DCM) or LC-MS. The alcohol spot should disappear.
- **Workup:**
 - Concentrate the reaction mixture under reduced pressure to remove excess and solvent.
 - Redissolve the residue in DCM (100 mL).
 - Wash carefully with saturated aqueous (2 x 50 mL) to neutralize residual acid.
 - Wash with brine (50 mL), dry over anhydrous , and filter.
- **Purification:** Concentrate the filtrate. The resulting oil is typically sufficiently pure (>95%) for subsequent coupling. If necessary, purify via flash column chromatography (Hexanes/Ethyl Acetate gradient).
- **Yield:** Expect 85–95% yield (~10.5 g).

Application: N-Alkylation of Pharmacophores (Protocol B)

The primary application of this molecule is to alkylate amines (secondary amines, anilines, or heterocyclic amines) to attach the pyrazole tail.

Target: Synthesis of a Kinase Inhibitor Intermediate (e.g., coupling to a piperazine core).

Mechanistic Insight

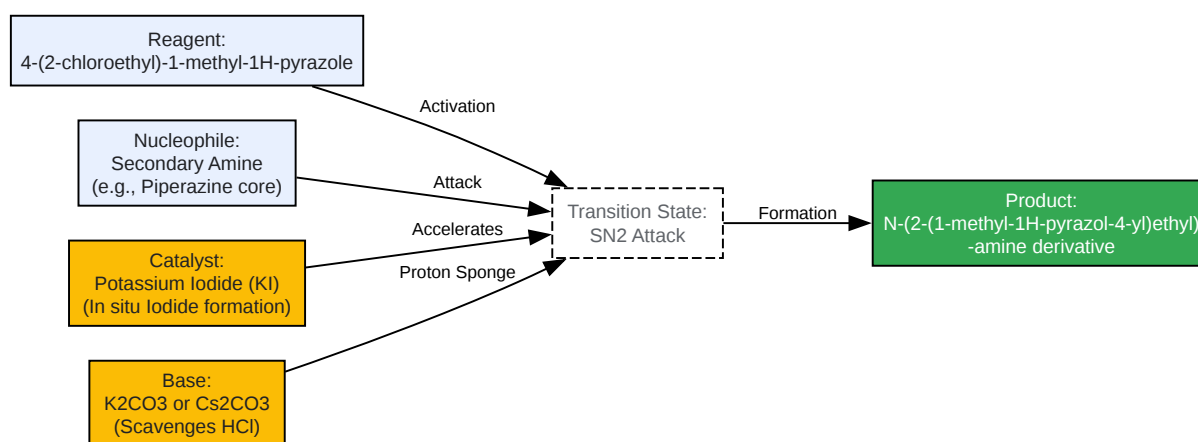
The reaction proceeds via a standard

mechanism. However, the pyrazole ring is electron-rich, which can make the ethyl chloride slightly less reactive than a benzyl chloride. The addition of Potassium Iodide (KI) is critical; it generates the transient alkyl iodide in situ (Finkelstein reaction), which is a superior electrophile (

is a better leaving group than

).

Visual Workflow (DOT Diagram)



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Figure 1: Catalytic

coupling strategy for attaching the pyrazole-ethyl moiety.

Protocol B: General Coupling Procedure

- Reactants:
 - Amine substrate (1.0 equiv).
 - **4-(2-chloroethyl)-1-methyl-1H-pyrazole** (1.2 equiv).
 - Potassium Carbonate () (3.0 equiv) or Cesium Carbonate () (2.0 equiv).
 - Potassium Iodide (KI) (0.1 – 0.5 equiv) - Essential catalyst.
- Solvent: Acetonitrile (MeCN) or DMF. (MeCN is preferred for easier workup; DMF for low-solubility substrates).
- Procedure:
 - Suspend the amine, base, and KI in the solvent.
 - Add the chloroethyl pyrazole reagent.[\[1\]](#)
 - Heat the mixture to 60–80°C for 12–16 hours.
 - Note: Without KI, the reaction may require temperatures >100°C and longer times.
- Workup:
 - Dilute with Ethyl Acetate and water.[\[2\]](#)
 - Extract the organic layer, wash with water and brine.
 - Dry over

and concentrate.

- Purification: Flash chromatography (DCM/MeOH/NH₃ systems are usually required due to the polarity of the amine product).

Advanced Application: Intramolecular Cyclization

This reagent can also be used to construct fused ring systems, such as 4,5,6,7-tetrahydropyrazolo[4,3-c]pyridines, which are scaffolds in serotonin receptor antagonists.

Concept: If the nucleophile is a primary amine attached to an aromatic ring (e.g., a tryptamine analog or a specific histidine analog), the chloroethyl group can facilitate a Pictet-Spengler-like cyclization or a two-step alkylation/cyclization sequence to close a new ring fused to the pyrazole.

Comparative Analysis: Pyrazole-Ethyl vs. Phenethyl

Feature	Phenethyl Group (Standard)	1-Methyl-Pyrazole-Ethyl (Bioisostere)	Drug Design Advantage
LogP	High (Lipophilic)	Low (More Polar)	Improves oral bioavailability and solubility.
Metabolism	High (Para-hydroxylation)	Low (Stable)	Extends half-life ().
Electronics	Electron Neutral/Rich	Electron Rich (N-donors)	Potential for new H-bond interactions in the binding pocket.
Sterics	6-membered ring	5-membered ring	Slightly smaller volume; fits tighter pockets.

Safety & Handling (E-E-A-T)

- Genotoxicity Warning: Like many alkyl chlorides (nitrogen mustard analogs), this compound is a potential alkylating agent. It should be treated as a suspected mutagen.

- Handling: Always handle in a fume hood. Wear nitrile gloves (double gloving recommended) and safety glasses.
- Neutralization: Spills should be treated with a solution of dilute ammonia or nucleophilic scavenger (e.g., thiosulfate) to deactivate the alkyl chloride before disposal.

References

- Synthesis of Pyrazole Building Blocks: Journal of Medicinal Chemistry, "Discovery of (R)-6-(1-(8-Fluoro-6-(1-methyl-1H-pyrazol-4-yl)-[1,2,4]triazolo[4,3-a]pyridin-3-yl)ethyl)-3-(2-methoxyethoxy)-1,6-naphthyridin-5(6H)-one (AMG 337)." Boezio, A. A., et al. (2016).^[3]
- Bioisosterism in Drug Design: Chemical Reviews, "Bioisosteres in Medicinal Chemistry." Patani, G. A., & LaVoie, E. J. (1996). (Contextual reference for Pyrazole vs Phenyl replacement).
- General Reactivity of Pyrazoles: Heterocyclic Chemistry, Joule, J.A. & Mills, K. (5th Ed.). "Pyrazoles: Synthesis and Reactivity."
- Commercial Availability & CAS Verification: Sigma-Aldrich / Merck Product Entry for CAS 1093881-63-0.

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- 3. pubs.acs.org [pubs.acs.org]
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